

Preparation and storage of MMV674850 stock solutions

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Compound of Interest

Compound Name: MMV674850

Cat. No.: B12424711

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Application Notes and Protocols for MMV674850

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and storage of stock solutions of the antimalarial compound **MMV674850**, ensuring optimal integrity and performance in experimental settings.

Compound Information

MMV674850 is a potent antimalarial agent with demonstrated activity against various stages of *Plasmodium falciparum*. Accurate preparation and storage of this compound are critical for reproducible and reliable experimental results.

Property	Value
Molecular Weight	452.55 g/mol
Chemical Formula	<chem>C23H20N2O4S2</chem>
CAS Number	1820874-51-8
Bioactivity (IC ₅₀)	Asexual parasites: 2.7-4.5 nM[1]
Early-stage gametocytes: 4.5 ± 3.6 nM[1]	
Late-stage gametocytes: 28.7 ± 0.2 nM[1]	

Preparation of MMV674850 Stock Solutions

Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **MMV674850**.

Quantitative Data for Stock Solution Preparation

Parameter	Value	Notes
Recommended Solvent	DMSO (Dimethyl Sulfoxide)	Ensure the use of anhydrous, high-purity DMSO to minimize degradation of the compound.
Solubility in DMSO	≥ 40 mg/mL	This corresponds to a concentration of ≥ 88.4 mM. It is recommended to not exceed this concentration to ensure complete dissolution. [1]
Recommended Stock Concentration	10 mM - 50 mM	Prepare a high-concentration stock to minimize the volume of DMSO added to experimental assays.

Protocol for Preparing a 10 mM Stock Solution

This protocol provides instructions for preparing 1 mL of a 10 mM stock solution of **MMV674850**.

Materials:

- **MMV674850** powder
- Anhydrous DMSO
- Microcentrifuge tubes
- Calibrated pipettes
- Vortex mixer

- Analytical balance

Procedure:

- Weighing the Compound: Accurately weigh out 4.53 mg of **MMV674850** powder using an analytical balance and transfer it to a sterile microcentrifuge tube.
- Adding Solvent: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **MMV674850** powder.
- Dissolution: Vortex the solution vigorously for 1-2 minutes until the compound is completely dissolved. Visually inspect the solution to ensure there are no visible particles. If necessary, gentle warming in a 37°C water bath can aid dissolution.
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes (e.g., 20 µL or 50 µL) in sterile microcentrifuge tubes. This minimizes the number of freeze-thaw cycles for the entire stock.
- Labeling and Storage: Clearly label each aliquot with the compound name, concentration, date of preparation, and store immediately at -20°C for long-term storage.

Storage and Stability of **MMV674850** Stock Solutions

Proper storage is crucial to maintain the stability and activity of **MMV674850** stock solutions.

Storage Recommendations

Storage Condition	Duration	Notes
-20°C	Long-term (months)	Recommended for the main stock and working aliquots. Protect from light.
-80°C	Extended long-term (years)	May offer slightly better long-term stability, although data is limited. Recommended for archival purposes.
Room Temperature	Not Recommended	Avoid storing stock solutions at room temperature for any extended period as this may lead to degradation. One vendor advises against storage at room temperature for as long as a week. [1]
Refrigerated (4°C)	Short-term (days)	Suitable for temporary storage of working solutions that will be used within a few days.

Important Considerations:

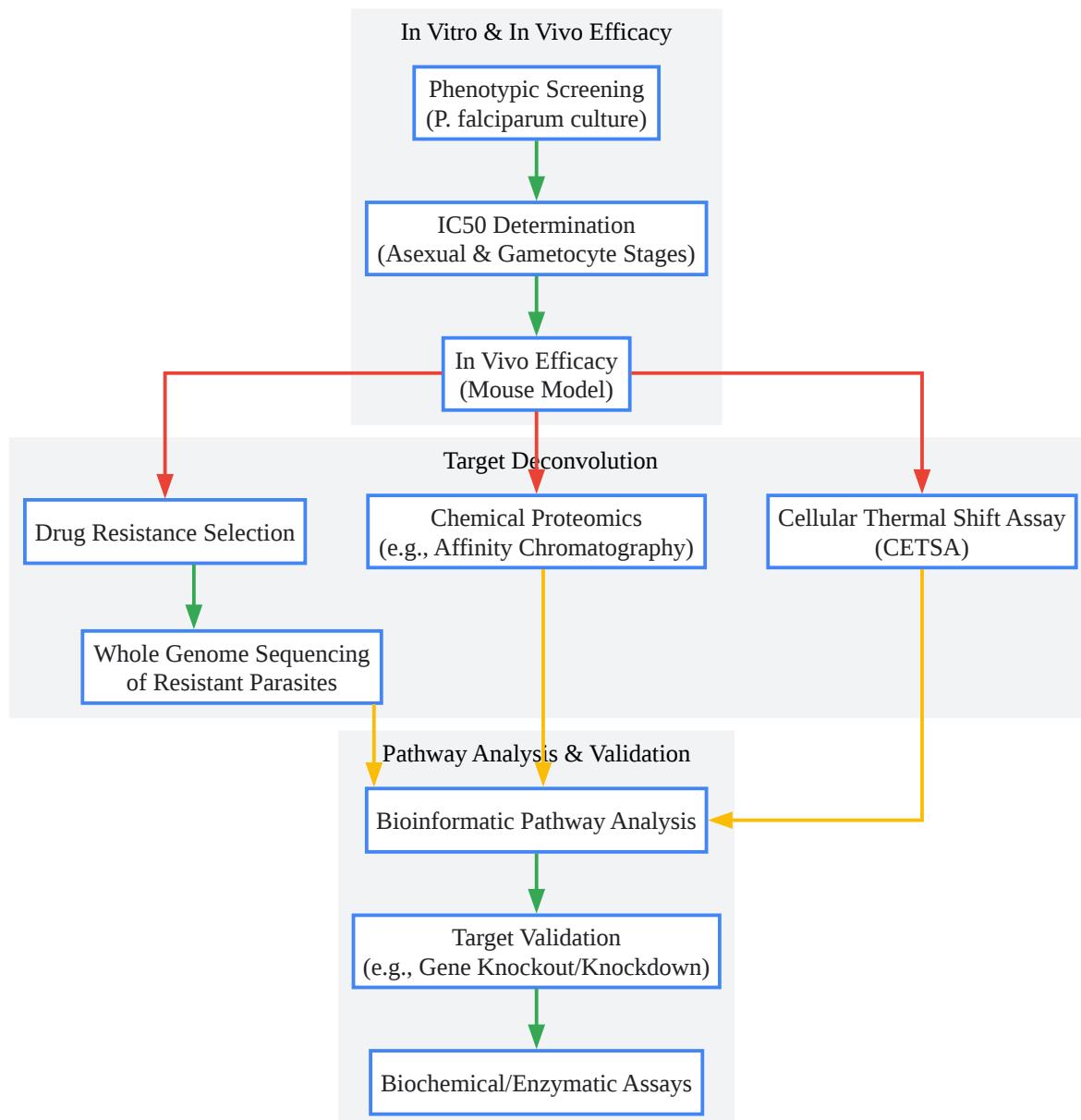
- **Freeze-Thaw Cycles:** Minimize the number of freeze-thaw cycles by preparing single-use aliquots. Repeated freezing and thawing can lead to compound degradation and precipitation.
- **Light Sensitivity:** While specific data on the photosensitivity of **MMV674850** is not readily available, it is good laboratory practice to protect stock solutions from light by using amber-colored tubes or by wrapping tubes in aluminum foil.
- **Working Dilutions:** When preparing working dilutions in aqueous media, it is advisable to do so immediately before use. The stability of **MMV674850** in aqueous solutions over time has not been characterized.

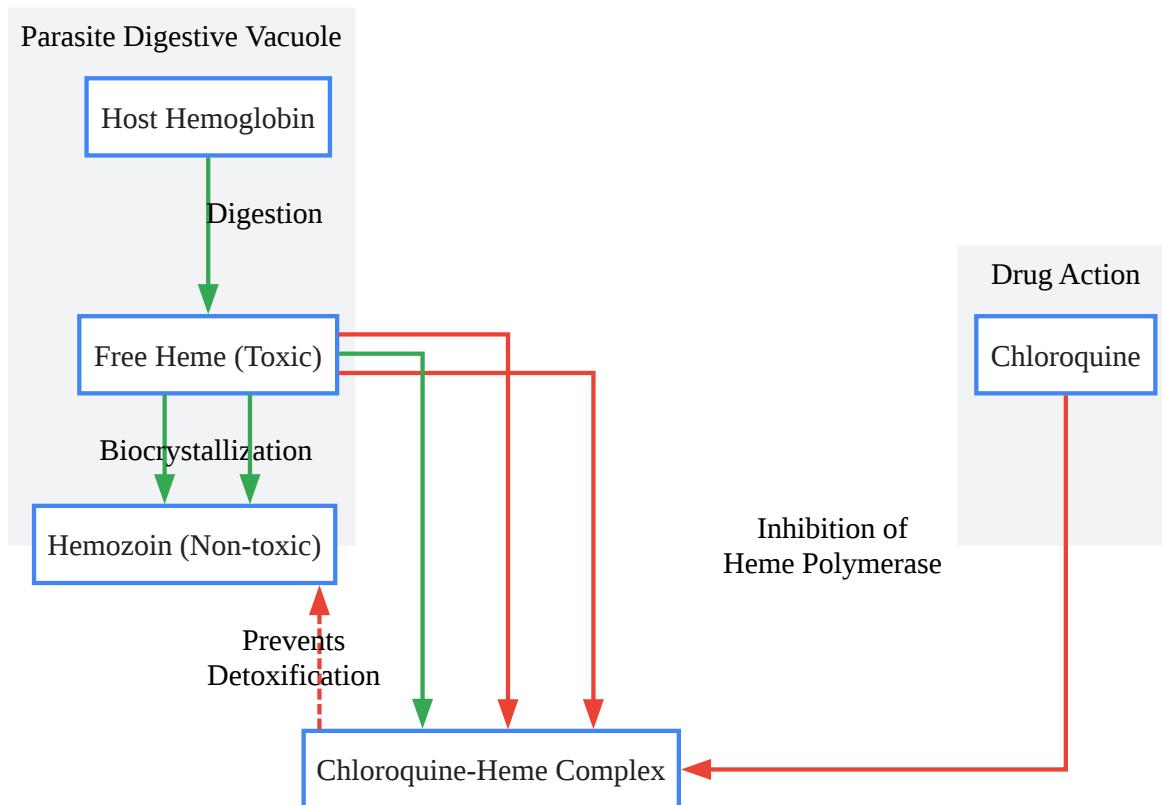
Experimental Workflow and Signaling Pathway

The precise molecular target and signaling pathway of **MMV674850** in *Plasmodium falciparum* have not yet been fully elucidated in publicly available literature. Drug discovery efforts for antimalarials often involve phenotypic screening followed by target deconvolution, a process that can be lengthy.

Hypothesized Experimental Workflow for Target Identification

The following diagram illustrates a general workflow that researchers might employ to identify the molecular target and signaling pathway of a novel antimalarial compound like **MMV674850**.



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References

- 1. MMV674850 | TargetMol [targetmol.com]
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